

2,6-Dimethyl-4-nitrosophenol reaction mechanisms

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Compound of Interest

Compound Name: 2,6-Dimethyl-4-nitrosophenol

Cat. No.: B077472

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An In-depth Technical Guide to the Reaction Mechanisms of **2,6-Dimethyl-4-nitrosophenol**

For Researchers, Scientists, and Drug Development Professionals

Introduction

2,6-Dimethyl-4-nitrosophenol is a significant chemical intermediate used in the synthesis of dyes, photographic materials, and pharmaceuticals. Its chemical behavior is characterized by the interplay of its phenolic hydroxyl group, the reactive nitroso group, and the steric influence of the two methyl groups at the ortho positions.[1] A key feature of this compound is its existence in a tautomeric equilibrium with its quinone monoxime isomer, 4-(hydroxyimino)-2,6-dimethylcyclohexa-2,5-dienone.[2] This guide provides a detailed examination of its core reaction mechanisms, supported by experimental protocols and quantitative data.

Synthesis: Electrophilic Nitrosation

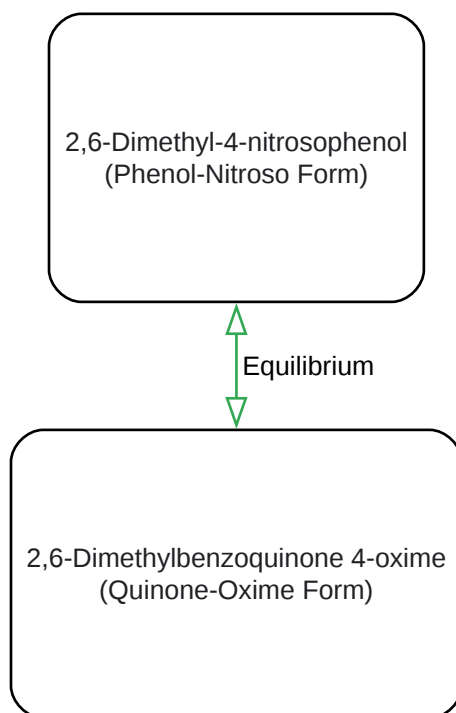
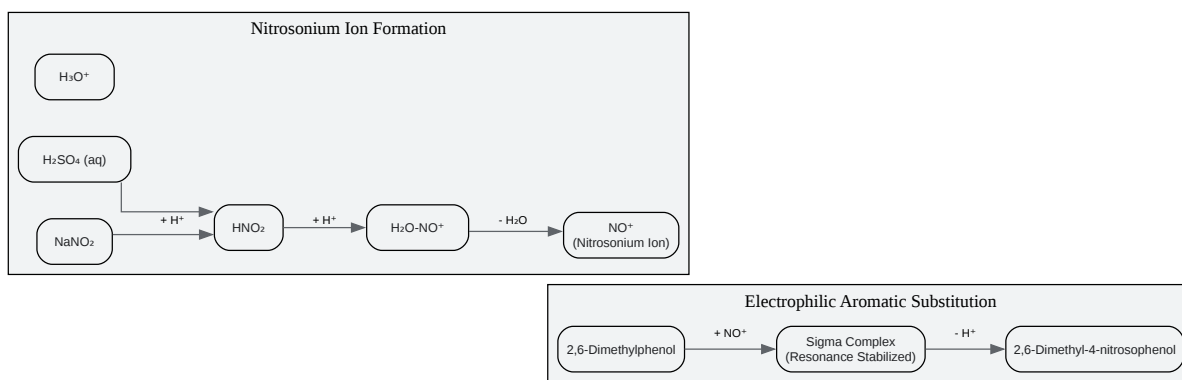
The most established method for synthesizing **2,6-Dimethyl-4-nitrosophenol** is through the direct electrophilic nitrosation of 2,6-dimethylphenol.[1]

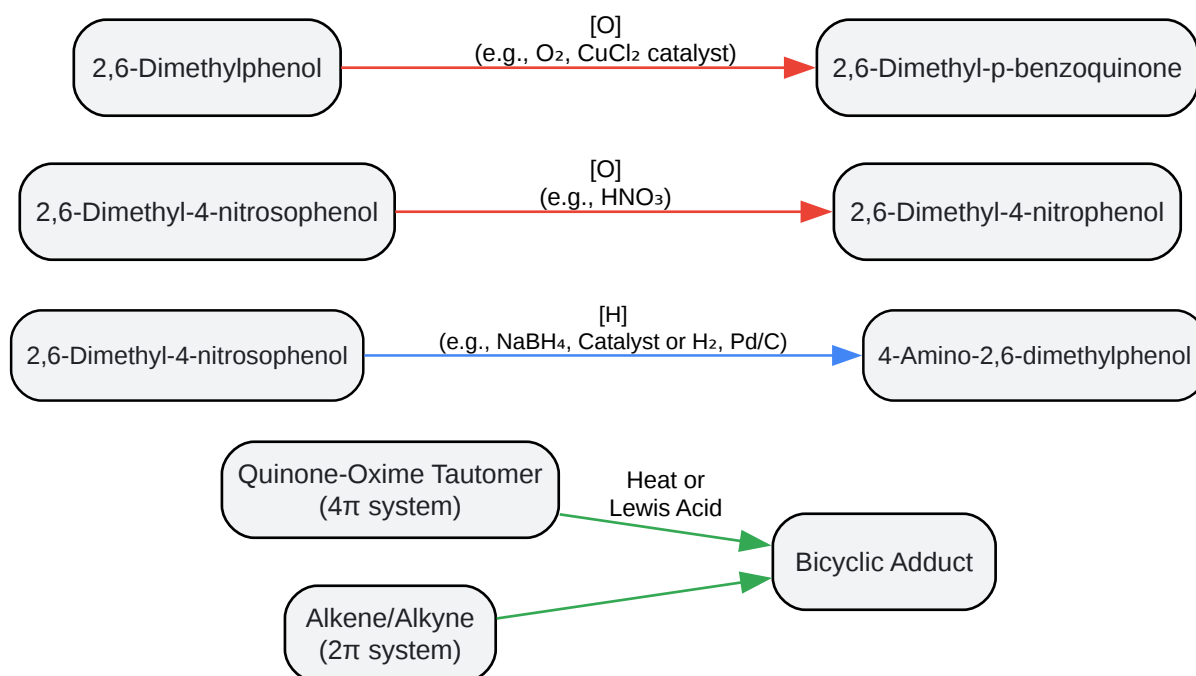
Reaction Mechanism

The reaction proceeds via an electrophilic aromatic substitution mechanism. First, sodium nitrite reacts with an acid (e.g., sulfuric or hydrochloric acid) in situ to form nitrous acid (HNO₂). The nitrous acid is then protonated and loses water to generate the highly electrophilic nitrosonium ion (NO⁺). The electron-rich ring of 2,6-dimethylphenol then attacks the

nitrosonium ion, followed by deprotonation to restore aromaticity and yield the final product.^[1]

The methyl groups direct the substitution to the para position.





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References

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- 2. 2,6-Dimethyl-4-nitrosophenol | C₈H₉NO₂ | CID 83351 - PubChem [pubchem.ncbi.nlm.nih.gov]
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